

Introduction: The Yellow Revolution in Weed Control and Beyond

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>N</i> -(4-Methoxyphenyl)-2,4-dinitroaniline
CAS No.:	967-35-1
Cat. No.:	B182929

[Get Quote](#)

The dinitroanilines are a significant class of organic compounds that have carved a remarkable path through chemical history.^[1] Characterized by their distinct yellow color, these molecules were first synthesized in the late 19th century and initially found use as dyes and even as explosives during World War I.^{[1][2]} However, their most profound impact began with a serendipitous discovery in the mid-20th century, which repositioned them as a cornerstone of modern agriculture.^[1] As highly effective pre-emergence herbicides, dinitroanilines revolutionized weed management in numerous crops.^{[3][4]}

Their unique mode of action—the disruption of microtubule assembly in plants—has not only cemented their agricultural importance but has also opened new avenues of research in cell biology, oncology, and parasitology.^{[1][3]} This technical guide provides a comprehensive exploration of the dinitroaniline compounds, from their historical discovery and chemical synthesis to their detailed mechanism of action and the experimental protocols used to investigate their properties.

A Historical Journey: From Dyes to Herbicides

The trajectory of dinitroaniline compounds changed forever in the 1950s and 1960s. Scientists at Eli Lilly and Company, while screening a vast library of chemicals for biological activity, uncovered the potent herbicidal properties of this chemical class.^{[1][3]} This research culminated in the commercial introduction of the first dinitroaniline herbicide, trifluralin, in 1963.^{[3][5]} Initially registered for use in cotton and soybeans, trifluralin's efficacy as a pre-emergence herbicide, which controls weeds as they germinate, led to its rapid and widespread adoption.^[3]^[6] A novel application technique at the time, pre-plant soil incorporation, was found to make it significantly more potent.^[6]

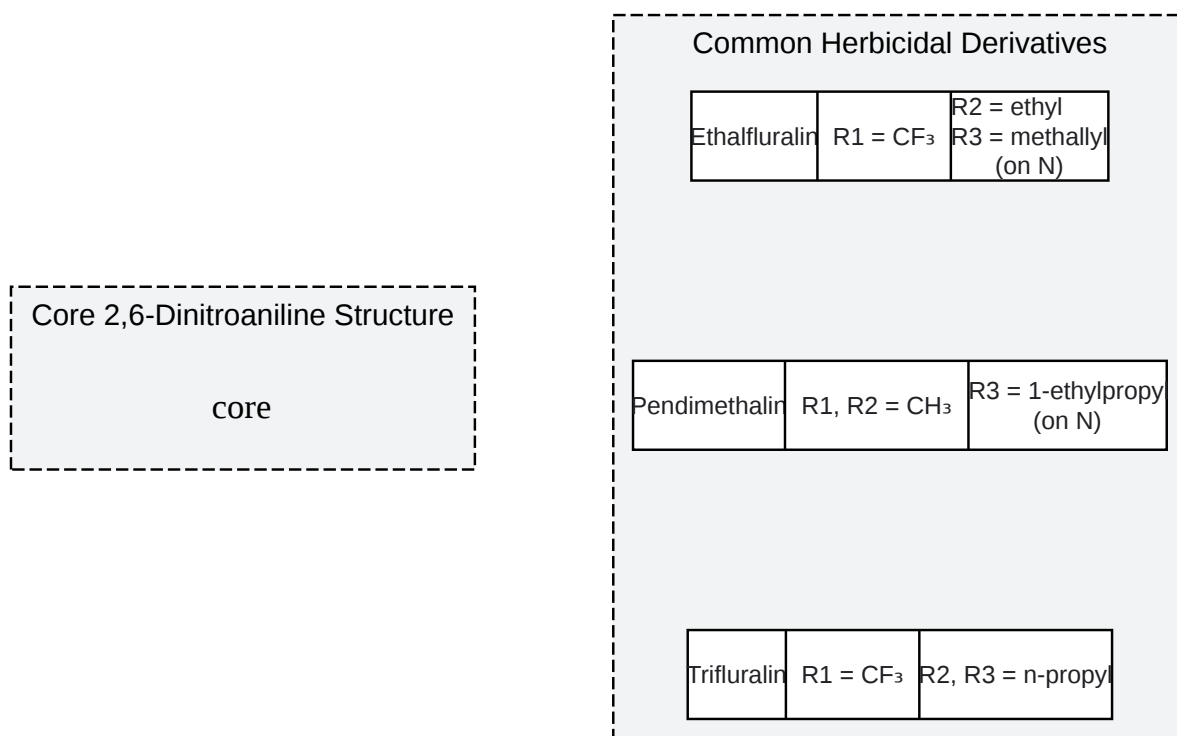
The success of trifluralin spurred the development of a family of related compounds, each with unique substitutions on the core dinitroaniline structure that fine-tuned their activity, crop selectivity, and physicochemical properties.^[3]

Key Milestones in Dinitroaniline Herbicide Development:

- 1960s: Discovery of the herbicidal activity of dinitroanilines.^[3]
- 1963: Commercial introduction of trifluralin (Treflan®) by Eli Lilly and Company.^{[1][3]}
- 1970s-1980s: Development and commercialization of other major dinitroaniline herbicides, including:
 - Pendimethalin (1972): A widely used herbicide for various crops like corn, soybeans, and cotton.^{[7][8][9]}
 - Ethalfluralin (1971): Synthesized as a derivative of trifluralin, it was first sold in 1975 and registered in the U.S. in 1983 for use on soybeans, peanuts, and other crops.^{[10][11][12]}
 - Oryzalin: Another important member of the class, noted for its use in research to elucidate the dinitroaniline mechanism of action.^{[3][13][14]}
- Present: Dinitroanilines, particularly trifluralin and pendimethalin, continue to be significant in global agriculture, often used to manage weed populations resistant to other herbicide chemistries.^{[13][14]}

The Chemical Core: Synthesis and Structure

The herbicidal activity of dinitroanilines is primarily associated with 2,6-dinitroaniline derivatives.[1][2] The general structure consists of an aniline ring substituted with two nitro (NO_2) groups at the 2 and 6 positions, a substituent at the 4 position (often a trifluoromethyl group), and various alkyl groups on the amine nitrogen.



[Click to download full resolution via product page](#)

General chemical structure of dinitroaniline herbicides.

Commercial Synthesis of Trifluralin

The synthesis of trifluralin is a representative example of dinitroaniline production, involving a two-step process of nitration followed by amination.[3] The common starting material is 4-chloro- α,α,α -trifluorotoluene.[3]

- **Dinitration:** The starting material is reacted with a mixture of fuming nitric acid and sulfuric acid (oleum). This electrophilic aromatic substitution introduces two nitro groups onto the benzene ring, primarily at the positions ortho to the trifluoromethyl group, yielding 4-chloro-3,5-dinitrobenzotrifluoride.[3][15]

- **Amination:** The resulting dinitrated intermediate is then reacted with di-n-propylamine. The amine displaces the chlorine atom via nucleophilic aromatic substitution to yield the final product, trifluralin.

Mechanism of Action: Unraveling the Cytoskeleton

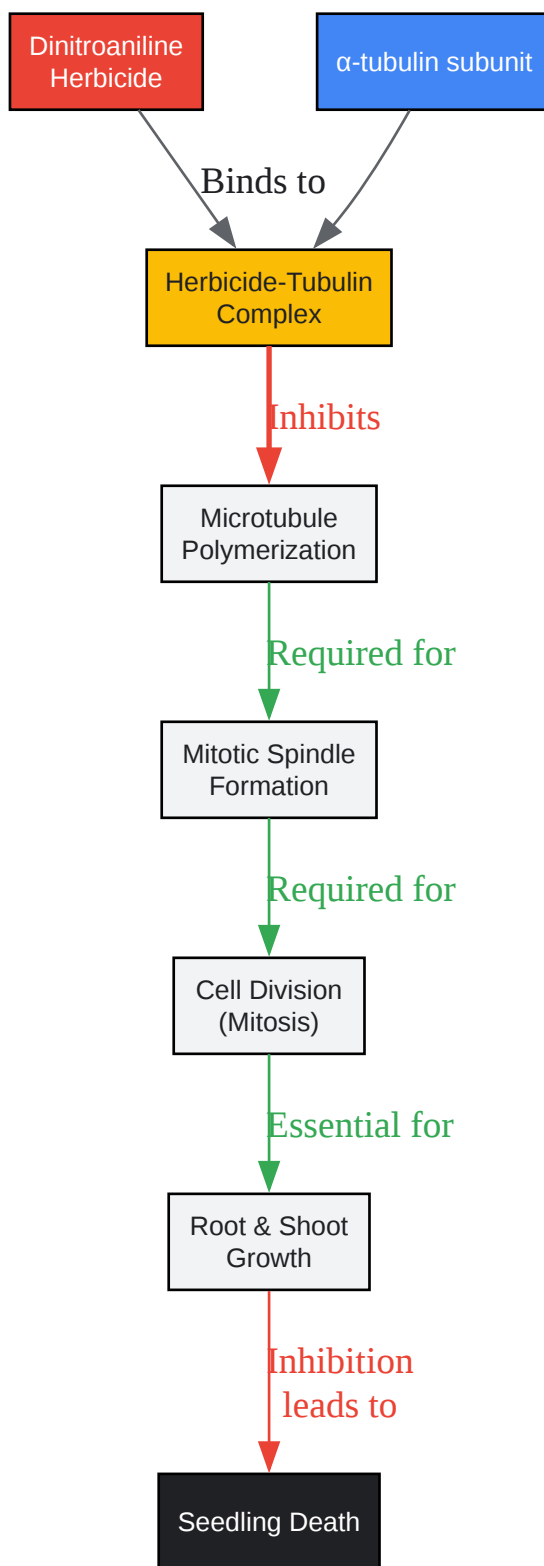
The primary mode of action for dinitroaniline herbicides is the disruption of microtubule polymerization in susceptible plant species.^{[1][3]} Microtubules are fundamental components of the cytoskeleton, essential for critical cellular processes like mitosis (cell division), cell wall formation, and cell elongation.^[3]

Dinitroanilines exert their effect by binding directly to tubulin, the protein subunit that polymerizes to form microtubules.^{[3][13][14]} Uniquely, they are the first class of drugs shown to act on α -tubulin, rather than the more common β -tubulin target of other anti-mitotic agents like colchicine.^{[3][16][17][18][19]} The binding of the dinitroaniline molecule to α -tubulin forms a dysfunctional complex. When this complex is incorporated into a growing microtubule, it "caps" the chain and prevents further polymerization.^{[6][13][14]}

This inhibition leads to a cascade of cellular disruptions:

- **Disruption of the Mitotic Spindle:** The mitotic spindle, composed of microtubules, cannot form correctly. This is necessary for chromosome segregation during cell division.^{[3][20]}
- **Arrest of Mitosis:** As a result, cell division is arrested at prophase or metaphase, leading to the formation of abnormal, multinucleated cells in the root tips of germinating seedlings.^{[3][17]}
- **Inhibition of Growth:** The ultimate consequence is the cessation of root and shoot growth, causing the death of the seedling before it can emerge from the soil.^[3]

This mechanism exhibits remarkable selectivity. Dinitroanilines are highly effective against plant and protist tubulin but do not significantly affect tubulin from animals or fungi, which is attributed to differences in the binding site on the α -tubulin protein.^{[6][13][14][18]}



[Click to download full resolution via product page](#)

Signaling pathway of dinitroaniline herbicide action.

Physicochemical Properties and Applications

The efficacy and environmental behavior of dinitroaniline herbicides are governed by their distinct physicochemical properties. They are generally characterized by low water solubility, high vapor pressure, and strong adsorption to soil organic matter.[3][13][14] This combination of traits is key to their function as pre-emergence herbicides; they remain in the top layer of soil where weeds germinate and are primarily absorbed by the emerging seedling's roots or shoots from the vapor phase.[13][14][21] To prevent loss from volatilization and photodegradation, they must be incorporated into the soil shortly after application.[13][14]

Property	Trifluralin	Pendimethalin	Ethalfuralin
Chemical Formula	$C_{13}H_{16}F_3N_3O_4$ [22]	$C_{13}H_{19}N_3O_4$ [8]	$C_{13}H_{14}F_3N_3O_4$ [11]
Molar Mass	335.28 g/mol	281.31 g/mol [8]	333.28 g/mol
Appearance	Yellow-orange crystalline solid[22]	Orange-yellow crystalline solid[7]	-
Melting Point	46-49 °C[6][22]	47-58 °C[8]	-
Water Solubility	~0.22 mg/L (at 20°C) [13][14]	~0.33 mg/L (at 20°C) [13][14]	Low[11][23]
Primary Use	Pre-emergence herbicide[3][24]	Pre- and post-emergence herbicide[8]	Pre-emergence herbicide[10][11]

Beyond Agriculture: Emerging Therapeutic Potential

The selective toxicity of dinitroanilines against the tubulin of protozoan parasites has made them attractive candidates for developing new anti-parasitic drugs.[1] They have shown activity against a range of parasites, including *Toxoplasma gondii*. [16][18][19] Furthermore, as potent anti-mitotic agents, their potential as anti-cancer drugs is an area of active research, building on the same fundamental mechanism that disrupts cell division in weeds.[1][25]

Key Experimental Protocols

This section provides methodologies for key experiments relevant to the study of dinitroaniline compounds.

Protocol 1: Generalized Synthesis of Trifluralin

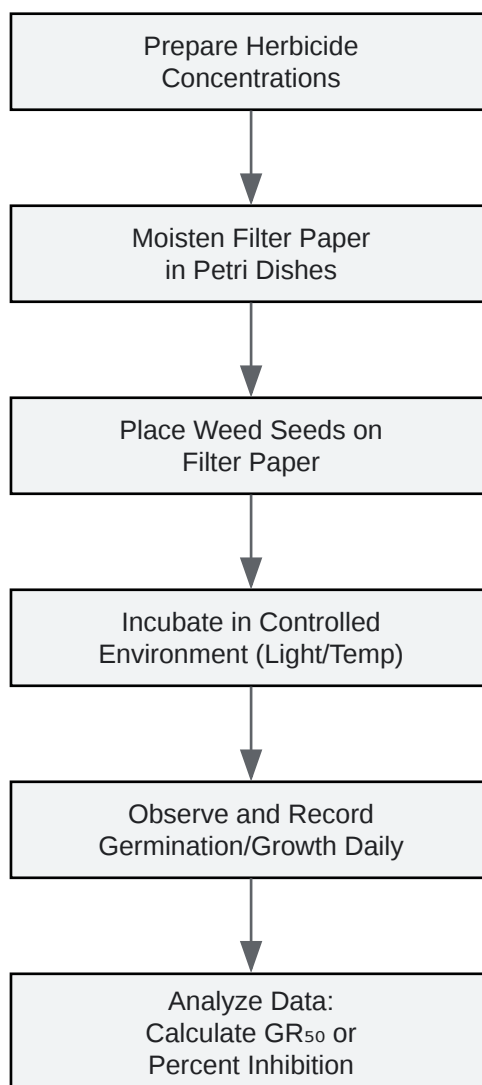
This protocol describes the fundamental steps for synthesizing trifluralin from 4-chloro- α,α,α -trifluorotoluene.[3]

- Nitration:
 - Prepare a nitrating mixture of fuming nitric acid and sulfuric acid (oleum) in a reaction vessel equipped with stirring and cooling.
 - Slowly add 4-chloro- α,α,α -trifluorotoluene to the stirred mixture, carefully maintaining the temperature below 40°C.
 - After the addition is complete, heat the mixture to 80-90°C and hold for several hours to ensure complete dinitration.
 - Cool the reaction mixture and carefully pour it onto crushed ice to precipitate the dinitrated product, 4-chloro-3,5-dinitrobenzotrifluoride.
 - Filter, wash with water until neutral, and dry the solid intermediate.
- Amination:
 - Dissolve the dried intermediate in a suitable solvent (e.g., acetonitrile).
 - Add di-n-propylamine to the solution. An excess may be used to drive the reaction and neutralize the HCl byproduct.
 - Heat the mixture under reflux for several hours until the reaction is complete (monitor by TLC or GC).
 - Cool the mixture, filter any salts, and remove the solvent under reduced pressure.
 - The crude trifluralin can be purified by recrystallization from a suitable solvent like ethanol.

Protocol 2: In Vitro Microtubule Polymerization Assay

This assay quantifies the inhibitory effect of a dinitroaniline compound on tubulin polymerization by monitoring changes in light scattering.[3]

- Preparation:
 - Purify tubulin from a plant source (e.g., maize) or use commercially available plant tubulin.
 - Prepare a polymerization buffer (e.g., PIPES buffer with GTP, MgCl₂, and EGTA).
 - Prepare stock solutions of the dinitroaniline herbicide in a suitable solvent like DMSO.
- Assay Execution:
 - In a temperature-controlled spectrophotometer, add the polymerization buffer and purified tubulin to a cuvette.
 - Add the dinitroaniline herbicide at various concentrations to different cuvettes. Include a control with only the solvent (DMSO).
 - Incubate the mixture on ice for 15 minutes to allow for herbicide-tubulin binding.
 - Initiate polymerization by rapidly warming the mixture to 37°C.
 - Monitor the increase in absorbance (light scattering) at 340 nm over time. The change in absorbance is proportional to the extent of microtubule polymerization.
- Data Analysis:
 - Plot absorbance versus time to generate polymerization curves for each herbicide concentration.
 - Compare the rate and extent of polymerization in the presence of the herbicide to the control to determine its inhibitory activity.



[Click to download full resolution via product page](#)

Workflow for a Petri Dish Bioassay for Herbicide Resistance.

Conclusion

The discovery of dinitroaniline compounds represents a landmark achievement in chemical weed control.[3] Their journey from industrial dyes to highly specific microtubule inhibitors has not only provided agriculture with an invaluable tool but has also given scientists a powerful probe for studying the plant cytoskeleton.[3] The unique mechanism of action, targeting α -tubulin, continues to inspire research into new therapeutic applications for human and animal health, particularly in the fight against parasitic diseases and cancer. The legacy of dinitroanilines is a testament to the power of chemical screening and the intricate, often unexpected, relationships between chemical structure and biological function.

References

- Dinitroaniline Herbicide Resistance and Mechanisms in Weeds. National Center for Biotechnology Information (PMC). [\[Link\]](#)
- Dinitroaniline Herbicide Resistance and Mechanisms in Weeds. Frontiers in Plant Science. [\[Link\]](#)
- Trifluralin - Wikipedia. Wikipedia. [\[Link\]](#)
- Behavior of Dinitroaniline Herbicides in Plants. Weed Technology | Cambridge Core. [\[Link\]](#)
- Dinitroanilines Bind α -Tubulin to Disrupt Microtubules. Molecular Biology of the Cell. [\[Link\]](#)
- Ethalfluralin - Wikipedia. Wikipedia. [\[Link\]](#)
- The Physiology and Mode of Action of the Dinitroaniline Herbicides. Weed Science | Cambridge Core. [\[Link\]](#)
- Dinitroanilines - CORESTA. CORESTA. [\[Link\]](#)
- Dinitroanilines Bind α -Tubulin to Disrupt Microtubules. National Center for Biotechnology Information (PMC). [\[Link\]](#)
- Ethalfluralin - Grokipedia. Grokipedia. [\[Link\]](#)
- Synthesis and evaluation of dinitroanilines for treatment of cryptosporidiosis. PubMed - National Center for Biotechnology Information. [\[Link\]](#)
- Dinitroanilines bind alpha-tubulin to disrupt microtubules. PubMed - National Center for Biotechnology Information. [\[Link\]](#)
- Chemistry:Ethalfluralin - HandWiki. HandWiki. [\[Link\]](#)
- Structural and biological characterization of the tubulin interaction with dinitroanilines. ResearchGate. [\[Link\]](#)

- Fifty years of herbicide research: comparing the discovery of trifluralin and halauxifen-methyl. PubMed - National Center for Biotechnology Information. [\[Link\]](#)
- Commercial synthesis of trifluralin. ResearchGate. [\[Link\]](#)
- Oryzalin, a dinitroaniline herbicide, binds to plant tubulin and inhibits microtubule polymerization in vitro. PubMed - National Center for Biotechnology Information. [\[Link\]](#)
- Dinitroaniline herbicides: a comprehensive review of toxicity and side effects on animal non-target organisms. National Center for Biotechnology Information. [\[Link\]](#)
- Dinitroaniline - Wikipedia. Wikipedia. [\[Link\]](#)
- Fifty years of herbicide research: Comparing the discovery of trifluralin and halauxifen-methyl. ResearchGate. [\[Link\]](#)
- Ethalfuralin (Ref: EL 161). AERU - University of Hertfordshire. [\[Link\]](#)
- Dinitroaniline pesticides and Prodiamine and Trifluralin. California Office of Environmental Health Hazard Assessment (OEHHA). [\[Link\]](#)
- Features of Pendimethalin. Natursim Science Co., Ltd.. [\[Link\]](#)
- Pendimethalin Herbicide Active Ingredient. Solutions Pest & Lawn. [\[Link\]](#)
- 2,4-dinitroaniline. Organic Syntheses Procedure. [\[Link\]](#)
- Pendimethalin - Wikipedia. Wikipedia. [\[Link\]](#)
- New 2,6-Dinitroaniline Derivatives with an Antimitotic Effect and Their Synergistic Activity in the Compositions with Graminicides. ResearchGate. [\[Link\]](#)
- Pesticide Fact Sheet: Pendimethalin. US Environmental Protection Agency (EPA). [\[Link\]](#)
- Dinitroaniline – Knowledge and References. Taylor & Francis. [\[Link\]](#)
- 2,4-Dinitrophenol as an Uncoupler Augments the Anthracyclines Toxicity against Prostate Cancer Cells. MDPI. [\[Link\]](#)

- The Unparalleled Effectiveness of Pendimethalin. Heben Pesticide. [\[Link\]](#)
- Trifluralin | C13H16F3N3O4. PubChem - National Center for Biotechnology Information. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Dinitroaniline - Wikipedia [en.wikipedia.org]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. Synthesis and evaluation of dinitroanilines for treatment of cryptosporidiosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Fifty years of herbicide research: comparing the discovery of trifluralin and halauxifen-methyl - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Trifluralin - Wikipedia [en.wikipedia.org]
- 7. solutionsstores.com [solutionsstores.com]
- 8. Pendimethalin - Wikipedia [en.wikipedia.org]
- 9. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 10. Ethalfuralin - Wikipedia [en.wikipedia.org]
- 11. gropedia.com [gropedia.com]
- 12. Chemistry:Ethalfuralin - HandWiki [handwiki.org]
- 13. Dinitroaniline Herbicide Resistance and Mechanisms in Weeds - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Frontiers | Dinitroaniline Herbicide Resistance and Mechanisms in Weeds [frontiersin.org]
- 15. researchgate.net [researchgate.net]
- 16. molbiolcell.org [molbiolcell.org]

- [17. The Physiology and Mode of Action of the Dinitroaniline Herbicides | Weed Science | Cambridge Core \[cambridge.org\]](#)
- [18. Dinitroanilines Bind \$\alpha\$ -Tubulin to Disrupt Microtubules - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Dinitroanilines bind alpha-tubulin to disrupt microtubules - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Dinitroaniline herbicides: a comprehensive review of toxicity and side effects on animal non-target organisms - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. Behavior of Dinitroaniline Herbicides in Plants | Weed Technology | Cambridge Core \[cambridge.org\]](#)
- [22. Trifluralin | C13H16F3N3O4 | CID 5569 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [23. Ethalfluralin \(Ref: EL 161\) \[sitem.herts.ac.uk\]](#)
- [24. medchemexpress.com \[medchemexpress.com\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Introduction: The Yellow Revolution in Weed Control and Beyond]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b182929/docs#introduction-the-yellow-revolution-in-weed-control-and-beyond\]](https://www.benchchem.com/product/b182929/docs#introduction-the-yellow-revolution-in-weed-control-and-beyond)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)